

# 1,3,7-Trihydroxy-2-prenylxanthone: A Technical Review of Its Biological Activities

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## Compound of Interest

Compound Name: 1,3,7-Trihydroxy-2-prenylxanthone

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This technical guide provides a comprehensive literature review of 1,3,7-trihydroxy-2-(3-methylbut-2-enyl)-xanthone, a prenylated xanthone isolated from natural sources. This document synthesizes the available data on its biological activities, particularly its antimicrobial properties, and provides insights into its isolation and the general experimental protocols used for its evaluation.

## Core Compound Profile

**1,3,7-Trihydroxy-2-prenylxanthone** is a natural product found in plants such as *Cudrania cochinchinensis*[1][2]. The presence of a prenyl group on the xanthone scaffold is a common feature among this class of compounds and is often associated with enhanced biological activity[3].

Table 1: Physicochemical Properties of **1,3,7-Trihydroxy-2-prenylxanthone**

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>16</sub> O <sub>5</sub>
Molecular Weight	312.32 g/mol
CAS Number	20245-39-0
Appearance	Yellow Solid (Typical for xanthones)
Solubility	Soluble in organic solvents like methanol, ethanol, and DMSO

## Biological Activity: Antimicrobial Properties

The primary biological activity reported for **1,3,7-Trihydroxy-2-prenylxanthone** is its antibacterial effect. It has demonstrated "weaker" activity against several bacterial strains, including vancomycin-resistant enterococci (VRE) and *Bacillus subtilis*.

Table 2: Antibacterial Activity of **1,3,7-Trihydroxy-2-prenylxanthone**

Bacterial Strain	Activity Type	Quantitative Data (MIC)	Reference
Vancomycin-Resistant <i>Enterococcus faecalis</i>	Antibacterial	3.13-6.25 µg/mL	[2]
Vancomycin-Resistant <i>Enterococcus faecium</i>	Antibacterial	3.13-6.25 µg/mL	[2]
Vancomycin-Resistant <i>Enterococcus gallinarum</i>	Antibacterial	3.13-6.25 µg/mL	[2]
<i>Bacillus subtilis</i>	Antibacterial	3.13-6.25 µg/mL	[1]
Methicillin-Sensitive <i>Staphylococcus aureus</i>	Antibacterial	3.13-6.25 µg/mL	[1]
Methicillin-Resistant <i>Staphylococcus aureus</i> (MRSA)	Antibacterial	3.13-6.25 µg/mL	[1]
<i>Micrococcus luteus</i>	Antibacterial	3.13-6.25 µg/mL	[1]

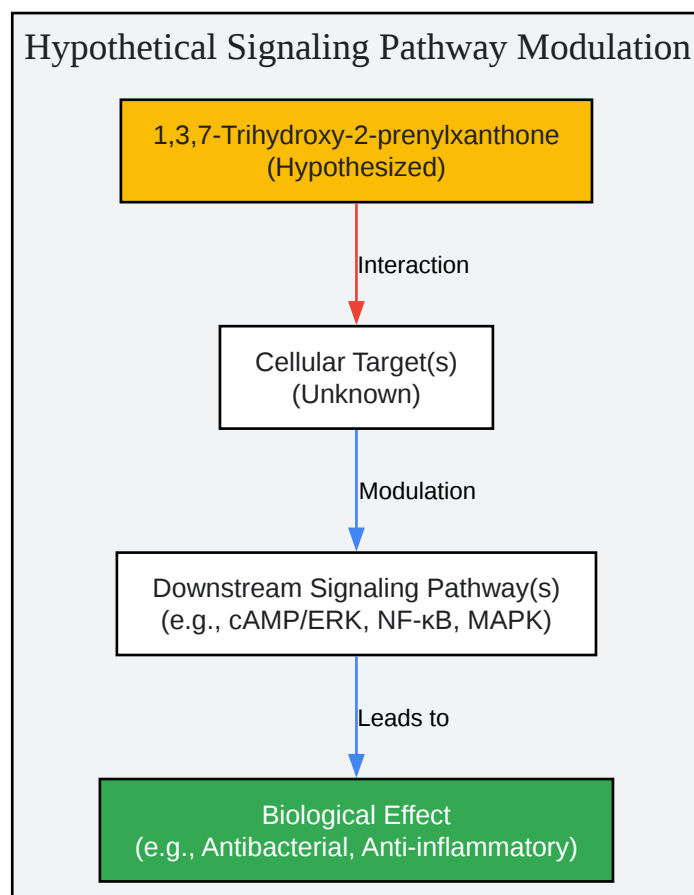
MIC: Minimum Inhibitory Concentration

While studies on the anticancer and anti-inflammatory properties of various other prenylated xanthenes have been conducted, specific data for **1,3,7-Trihydroxy-2-prenylxanthone** in these areas are not currently available in the reviewed literature. Many prenylated xanthenes are known to exhibit cytotoxic effects against various cancer cell lines[3][4][5]. Similarly, other xanthone derivatives have shown anti-inflammatory properties by inhibiting key inflammatory mediators[6]. However, the specific effects of **1,3,7-Trihydroxy-2-prenylxanthone** remain to be elucidated.

## Signaling Pathways

Currently, there is no direct evidence in the reviewed literature detailing the specific signaling pathways modulated by **1,3,7-Trihydroxy-2-prenylxanthone**. However, the structurally related

compound, 1,3,7-trihydroxyxanthone (the non-prenylated parent compound), has been shown to stimulate the expression of neurotrophic factors in rat astrocyte primary cultures through the cAMP- and ERK-dependent pathways[7]. This suggests a potential area of investigation for its prenylated derivative.



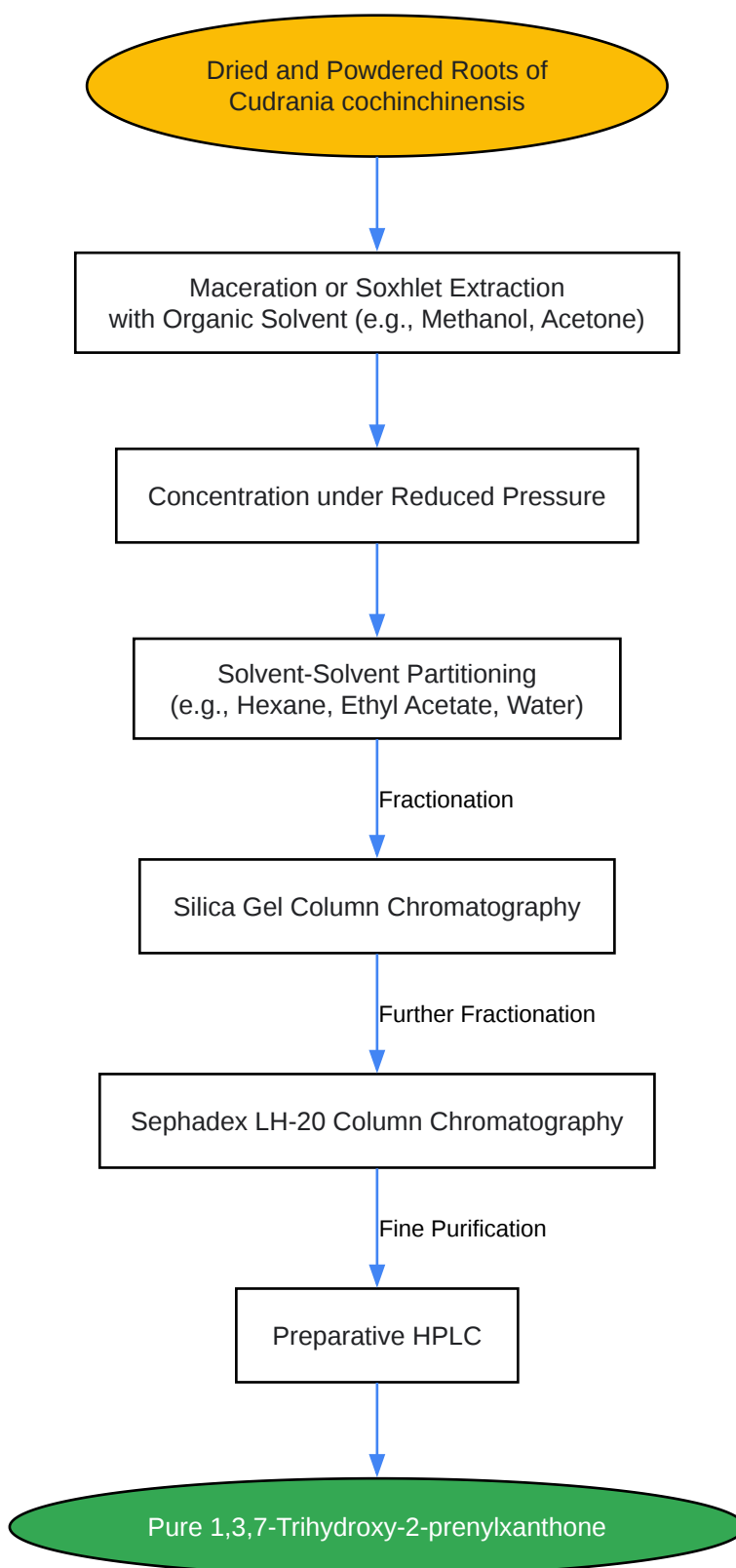
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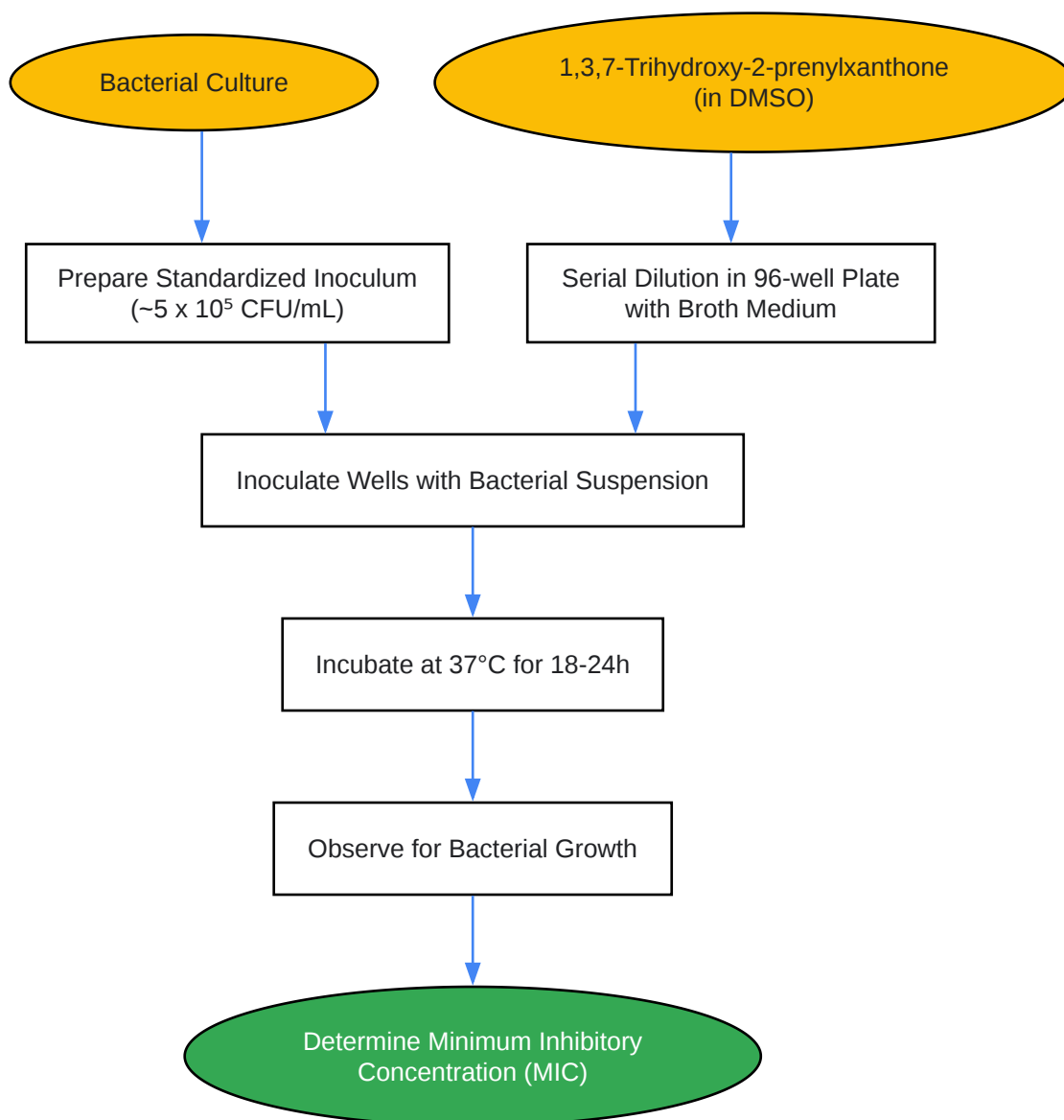
Caption: Hypothetical signaling pathway for **1,3,7-Trihydroxy-2-prenylxanthone**.

## Experimental Protocols

### Isolation of 1,3,7-Trihydroxy-2-prenylxanthone from *Cudrania cochinchinensis*

The following is a generalized protocol for the isolation of xanthones from the roots of *Cudrania cochinchinensis*, based on common phytochemical extraction techniques.





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